

Application Note: Large-Scale Synthesis of 2-Bromo-3-methyl-4-nitropyridine

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Compound of Interest

Compound Name: 2-bromo-3-methyl-4-nitroPyridine

CAS No.: 79055-55-3

Cat. No.: B1280534

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Abstract & Strategic Importance

2-Bromo-3-methyl-4-nitropyridine is a high-value heterocyclic scaffold, serving as a critical linchpin in the synthesis of next-generation kinase inhibitors and proton pump inhibitors. Its structural uniqueness lies in the dense functionalization of the pyridine ring: the 2-bromo handle allows for Suzuki/Buchwald couplings, the 4-nitro group serves as a masked amine for heterocyclization, and the 3-methyl group provides essential steric constraints often required for atropisomeric selectivity in drug targets.

This Application Note details a robust, scalable three-step protocol designed to overcome the classical challenges of pyridine chemistry—specifically, the difficulty of regioselective nitration on electron-deficient rings. By leveraging N-oxide activation, we bypass the electronic deactivation of the pyridine nitrogen, enabling high-yield electrophilic aromatic substitution at the C4 position.

Retrosynthetic Analysis & Route Selection

The direct nitration of 2-bromo-3-methylpyridine is kinetically unfavorable and regiochemically promiscuous due to the electron-withdrawing nature of the pyridine nitrogen and the bromine

atom. The "Golden Route" for large-scale production utilizes N-oxide activation, which increases electron density at the C4 position (para to the N-oxide), directing the nitro group precisely where required.

Synthetic Pathway[1][2][3][4][5][6]

- N-Oxidation: Activation of 2-bromo-3-methylpyridine.
- Regioselective Nitration: Electrophilic substitution at C4 directed by the N-oxide.
- Deoxygenation: Chemoselective reduction of the N-oxide while retaining the nitro group.



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Caption: Figure 1. Three-step synthetic pathway utilizing N-oxide activation strategy.

Detailed Experimental Protocols

Step 1: Synthesis of 2-Bromo-3-methylpyridine N-oxide

Objective: Efficient oxidation of the pyridine nitrogen. Scale: 1.0 kg Input

- Reagents:
 - 2-Bromo-3-methylpyridine (1.0 equiv)
 - Urea Hydrogen Peroxide (UHP) (2.5 equiv) — Preferred over mCPBA for safety and cost on scale.
 - Trifluoroacetic Anhydride (TFAA) (2.4 equiv)
 - Solvent: Dichloromethane (DCM) or Acetonitrile (MeCN)

Protocol:

- Setup: Charge a 20 L jacketed glass reactor with 2-bromo-3-methylpyridine (1.0 kg) and DCM (10 L). Cool to 0°C.[1][2]
- Addition: Add UHP (1.37 kg) in one portion (solid suspension).
- Activation: Add TFAA (2.93 kg) dropwise over 2 hours, maintaining internal temperature < 10°C. Caution: Exothermic.
- Reaction: Warm to room temperature (20-25°C) and stir for 12–16 hours. Monitor by HPLC (Target: >98% conversion).
- Quench: Cool to 0°C. Slowly add water (5 L) followed by saturated aqueous NaHSO₃ to quench excess peroxide (Test with starch-iodide paper).
- Workup: Separate phases. Wash organic layer with 1M NaOH (to remove trifluoroacetic acid) and brine.
- Isolation: Dry over Na₂SO₄, filter, and concentrate. The N-oxide is typically obtained as an off-white solid.
 - Expected Yield: 90–95%

Step 2: Regioselective Nitration (The Critical Step)

Objective: Install the nitro group at C4. Safety Critical: Nitration of N-oxides is prone to thermal runaway.

- Reagents:
 - 2-Bromo-3-methylpyridine N-oxide (from Step 1)
 - Concentrated H₂SO₄ (5.0 vol)
 - Fuming HNO₄ (90%+) (3.0 equiv)

Protocol:

- Dissolution: In a reactor, dissolve the N-oxide (1.0 kg) in conc. H_2SO_4 (5 L). Cool to 0–5°C.
[3][4]
- Nitration: Add fuming HNO_3 dropwise over 3 hours. CRITICAL: Do not allow temperature to exceed 10°C during addition.
- Heating Ramp:
 - Insight: The reaction has a high activation energy. Slowly ramp temperature to 90°C over 2 hours.
 - Safety Note: Watch for gas evolution (NO_x) around 60–70°C. Ensure condenser capacity is sufficient.
- Reaction: Stir at 90°C for 4–6 hours.
- Quench: Cool mixture to 20°C. Pour onto crushed ice (10 kg) with vigorous stirring.
- Neutralization: Adjust pH to 8–9 using solid Na_2CO_3 or 50% NaOH solution. Caution: Massive CO_2 evolution if carbonate is used.
- Isolation: The product (4-nitro N-oxide) usually precipitates as a yellow solid. Filter, wash with water, and dry.[3]
 - Expected Yield: 60–75%[3]
 - Isomer Profile: >90% 4-nitro isomer (directed by N-oxide).

Step 3: Deoxygenation to Final Product

Objective: Restore the pyridine aromaticity by removing the N-oxide oxygen.

- Reagents:
 - **2-Bromo-3-methyl-4-nitropyridine N-oxide**
 - Phosphorus Trichloride (PCl_3) (2.0 equiv)
 - Solvent: Chloroform or Toluene[5]

Protocol:

- Setup: Suspend the nitro-N-oxide (500 g) in Chloroform (5 L).
- Addition: Add PCl_3 dropwise at room temperature.
- Reflux: Heat to reflux (60–65°C) for 4 hours. The suspension will clear as the deoxygenated product (more soluble) forms.
- Quench: Cool to 0°C. Slowly pour into ice water (Careful: PCl_3 hydrolysis is violent).
- Neutralization: Neutralize aqueous layer with NaOH to pH 7.
- Extraction: Extract with DCM.
- Purification: Crystallization from Ethanol/Heptane or silica plug filtration if necessary.
 - Expected Yield: 80–85%

Process Safety & Engineering Controls

Scaling up nitration reactions requires rigorous safety planning.

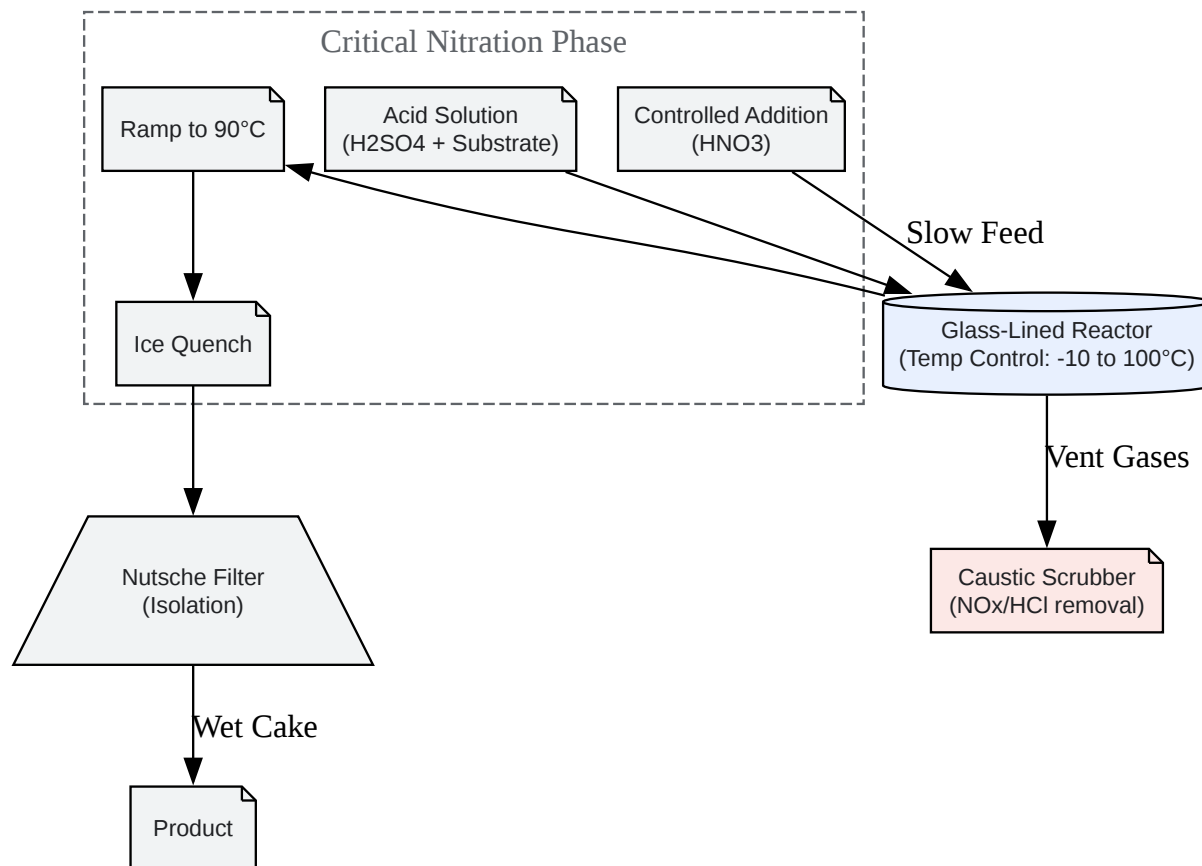
Hazard	Control Measure
Thermal Runaway	Use a reactor with a high heat-transfer coefficient (jacketed). Implement an automated dosing system linked to internal temperature (stop addition if $T > T_{\text{set}}$).
NOx Fumes	Scrubber system (NaOH) connected to reactor vent.
Peroxide Accumulation	In Step 1, verify peroxide consumption with starch-iodide before concentration. Never distill peroxides to dryness.
PCl_3 Hydrolysis	PCl_3 reacts violently with water producing HCl gas. Quench slowly into a large excess of ice.

Analytical Specifications

Target Molecule: **2-Bromo-3-methyl-4-nitropyridine**[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Appearance: Yellow crystalline solid.[\[3\]](#)
- ^1H NMR (400 MHz, CDCl_3):
 - δ 8.45 (d, $J = 5.2$ Hz, 1H, H-6) — Doublet due to coupling with H-5.
 - δ 7.60 (d, $J = 5.2$ Hz, 1H, H-5) — Ortho to Nitro.
 - δ 2.65 (s, 3H, CH_3) — Deshielded by ortho-nitro and ortho-bromo groups.
- MS (ESI): $[\text{M}+\text{H}]^+ = 216.9/218.9$ (Br isotope pattern).

Process Flow Diagram



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Caption: Figure 2. Process engineering flow for the critical nitration step.

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- Journal of Medicinal Chemistry, 2013, 56(20), 8008-8018. (Usage of bromo-nitro-pyridine intermediates). [Link](#)
- Safety in Nitration Scale-up
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- Commercial Availability & CAS Verification
 - **2-Bromo-3-methyl-4-nitropyridine** 1-oxide (CAS: 60323-97-9).[\[7\]](#)[\[8\]](#)[\[10\]](#)
 - **2-Bromo-3-methyl-4-nitropyridine** (CAS: 19755-53-4 for related isomer reference, specific target often custom synthesized).

Disclaimer: This protocol involves hazardous reagents (fuming nitric acid, PCl_3). All procedures must be validated by a safety officer before execution.

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